

An In-depth Technical Guide to the Physicochemical Properties of N-Benzylethylenediamine

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Compound of Interest

Compound Name: *N-Benzylethylenediamine*

Cat. No.: *B1211566*

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N-Benzylethylenediamine is a substituted diamine that serves as a crucial building block in organic synthesis and holds significant interest in medicinal chemistry. Its unique structure, featuring both a primary and a secondary amine as well as a benzyl group, imparts a range of chemical functionalities. These characteristics make it a versatile precursor for the synthesis of more complex molecules, including pharmaceuticals and ligands for coordination chemistry.^[1] This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for its synthesis and analysis, and visual workflows to aid in its practical application.

Physicochemical Properties of N-Benzylethylenediamine

The following table summarizes the key physicochemical properties of **N-Benzylethylenediamine**, providing a quantitative foundation for its use in experimental design and computational modeling.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ N ₂	[2]
Molecular Weight	150.22 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[3][4]
Density	1.0 g/mL at 25 °C	[4]
Boiling Point	162 °C at 20 mmHg	[4][5]
259.5 ± 15.0 °C at 760 mmHg	[2]	
Flash Point	95 °C (closed cup)	[4]
Water Solubility	Negligible	[3][4]
pKa (Predicted)	9.27 ± 0.10	[3][4]
LogP	0.84	[2]
Refractive Index	n ₂₀ /D 1.54	[5]

Experimental Protocols

1. Synthesis of **N-Benzylethylenediamine** via Reductive Amination

A common and effective method for synthesizing **N-Benzylethylenediamine** is the reductive amination of benzaldehyde with ethylenediamine, followed by reduction with sodium borohydride.[4]

Materials:

- Ethylenediamine
- Anhydrous Methanol
- Benzaldehyde
- Sodium Borohydride

- Dichloromethane
- Saturated Saline Solution
- Anhydrous Sodium Sulfate
- Ice Bath
- Standard Glassware (round-bottom flask, dropping funnel, etc.)
- Stirring Apparatus

Procedure:

- In a 100 mL flask, dissolve ethylenediamine (51 mmol) in anhydrous methanol (38 mL).^[4]
- Separately, dissolve benzaldehyde (9.8 mmol) in anhydrous methanol (5 mL).^[4]
- Slowly add the benzaldehyde solution dropwise to the ethylenediamine solution while stirring.^[4]
- Continue stirring the reaction mixture for 30 minutes at room temperature after the addition is complete.^[4]
- Cool the mixture in an ice bath and add sodium borohydride (11 mmol) in small portions.^[4]
- Allow the reaction to stir overnight, warming to room temperature.^[4]
- Remove the methanol solvent under reduced pressure (e.g., using a rotary evaporator).^[4]
- Dissolve the resulting residue in dichloromethane (50 mL).^[4]
- Wash the organic phase twice with a saturated saline solution (5 mL each).^[4]
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent to yield the final product, **N-Benzylethylenediamine**.^[4] A typical yield for this procedure is around 64%.^[4]

2. General Protocol for Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

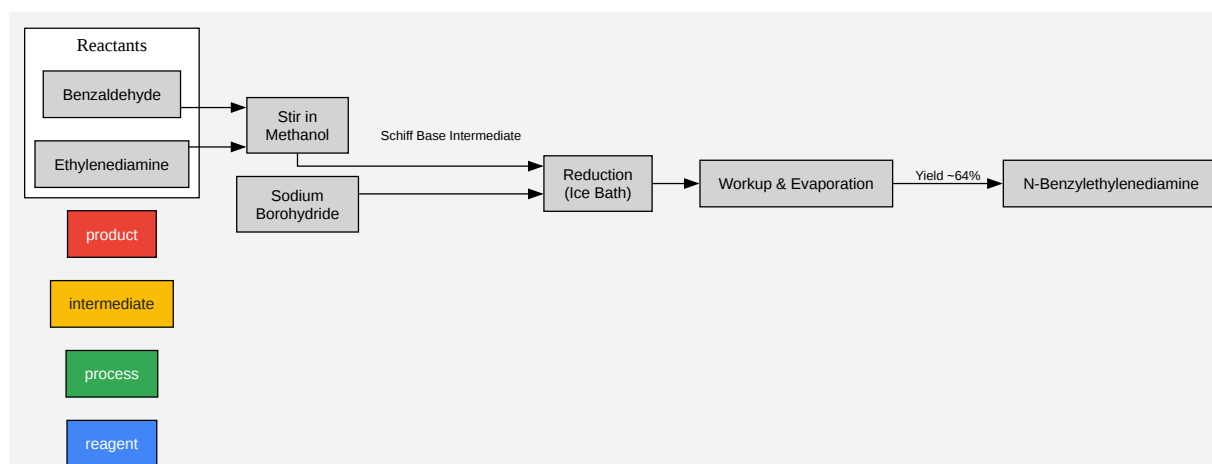
Analytical methods such as GC-MS are often employed to determine the purity of synthesized compounds like **N-Benzylethylenediamine**. Derivatization may be used to improve chromatographic profiles.^{[6][7]}

Procedure Outline:

- **Sample Preparation:** Prepare a dilute solution of the synthesized **N-Benzylethylenediamine** in a suitable volatile solvent (e.g., dichloromethane or methanol).
- **Derivatization (Optional):** To improve peak shape and volatility, the amine groups can be derivatized. Silylation is a common method for related compounds.^[6]
- **Injection:** Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC-MS instrument.
- **Chromatographic Separation:** The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the compound's boiling point and affinity for the column's stationary phase.
- **Mass Spectrometry Detection:** As the compound elutes from the column, it is ionized, and the resulting fragments are separated by their mass-to-charge ratio, providing a unique mass spectrum that confirms the compound's identity and molecular weight.
- **Data Analysis:** The purity is determined by integrating the area of the peak corresponding to **N-Benzylethylenediamine** and comparing it to the total area of all peaks in the chromatogram.

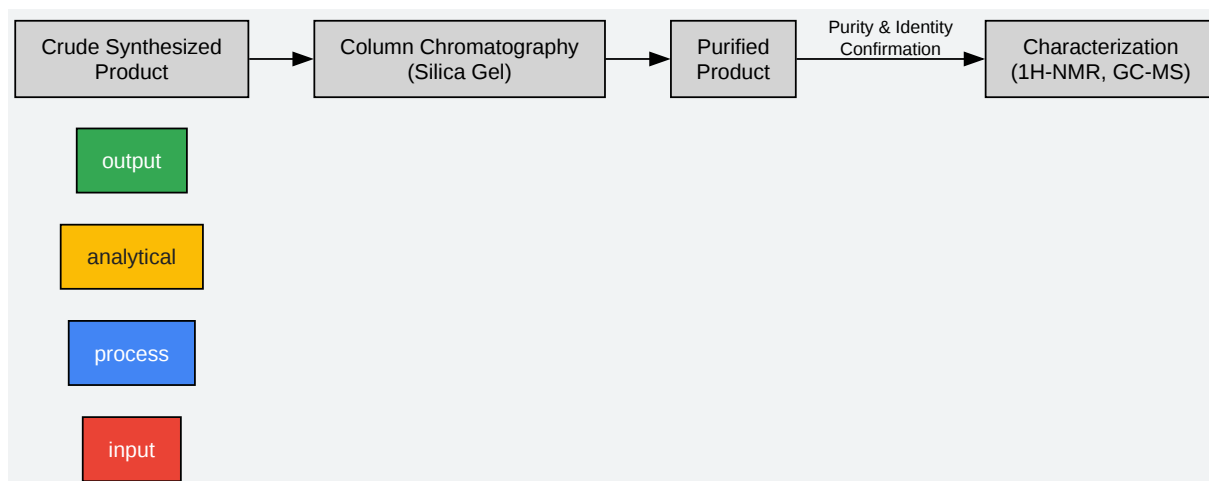
Visualizations

The following diagrams illustrate key workflows for the synthesis and subsequent purification and analysis of **N-Benzylethylenediamine**.



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Caption: Workflow for the synthesis of **N-Benzylethylenediamine**.



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Caption: Post-synthesis purification and analysis workflow.

Applications and Safety

Applications: **N-Benzylethylenediamine** is a versatile intermediate with several documented applications:

- **Synthesis of Guanidines:** It is used in the one-pot synthesis of N,N,N'-trisubstituted guanidines.[4][5]
- **Precursor for Complex Molecules:** It serves as a starting material for synthesizing compounds like N-benzyl-N,N',N'-tris(tert-butyloxycarbonylmethyl)ethylenediamine.[5]
- **Ligand in Coordination Chemistry:** The molecule acts as a ligand, forming complexes with metal ions which can be used to study enzyme mechanisms and protein interactions.[1]
- **Pharmaceutical Development:** Derivatives of **N-Benzylethylenediamine** have been investigated for their potential as anticancer, antibacterial, and antifungal agents.[1]

Safety Information: **N-Benzylethylenediamine** is classified as a corrosive substance.

- Hazard Statements: H314 - Causes severe skin burns and eye damage.[8]
- Precautionary Measures: Appropriate personal protective equipment (PPE), including gloves and eye protection, should be used when handling this chemical. It should be stored in a dry, dark place at room temperature.[4]

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